

# Addressing charge sharing effects in pixelated CZT detectors.

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: Cadmium zinc telluride

CAS No.: 303114-50-3

Cat. No.: B12663529

[Get Quote](#)

## Technical Support Center: Pixelated CZT Detectors

This technical support center provides troubleshooting guidance and answers to frequently asked questions regarding charge sharing effects in pixelated **Cadmium Zinc Telluride** (CZT) detectors. The information is intended for researchers, scientists, and drug development professionals utilizing these detectors in their experiments.

### Troubleshooting Guides

This section provides solutions to common problems encountered during the operation of pixelated CZT detectors, with a focus on issues arising from charge sharing.

Issue: Degraded energy resolution and low-energy tailing in the spectrum.

Q1: My energy spectrum shows significant low-energy tailing and poorer resolution than expected. What are the likely causes and how can I troubleshoot this?

A1: Degraded energy resolution and the appearance of a low-energy tail are classic symptoms of charge sharing and incomplete charge collection.[1] When a gamma-ray interaction occurs near the edge of a pixel, the resulting charge cloud can be split between two or more adjacent pixels.[1] If the energy deposited in any of these pixels falls below the detection threshold, that portion of the energy is lost, leading to a shift to lower energies in the recorded spectrum.[1] Additionally, charge can be lost in the inter-pixel gap.[2][3]

#### Troubleshooting Steps:

- **Verify Detector Bias:** Ensure the detector is biased according to the manufacturer's specifications. Increasing the bias voltage can reduce the size of the electron cloud and minimize charge sharing.[4][5] However, be cautious not to exceed the recommended voltage, as this can increase leakage current and noise.
- **Analyze Multi-Pixel Events:** If your data acquisition system supports it, analyze multi-pixel events separately. Summing the energy from adjacent pixels that trigger simultaneously (a technique known as Charge Sharing Addition or CSA) can help recover the full energy of the event and reduce the low-energy tail.[1][6]
- **Investigate Inter-pixel Gap Effects:** The size of the inter-pixel gap is a critical factor in charge sharing.[7] Larger gaps can lead to increased charge loss.[7][8] If you are in the process of selecting a detector, consider one with a smaller inter-pixel gap to minimize these effects.[5][9]
- **Consider the Photon Energy:** The probability of charge sharing increases with higher primary photon energy, as this can lead to larger electron clouds.[10] Be aware of this effect when working with high-energy sources.

Issue: Inaccurate event positioning and spatial resolution degradation.

Q2: I am observing blurring or inaccuracies in my imaging results. Could this be related to charge sharing, and how can I improve the spatial resolution?

A2: Yes, charge sharing can significantly degrade the spatial resolution of pixelated CZT detectors. When a single photon interaction is registered as a multi-pixel event, determining the initial interaction position becomes challenging.

### Troubleshooting Steps:

- **Implement a Position Reconstruction Algorithm:** Utilize algorithms that can estimate the initial interaction position based on the distribution of charge among the affected pixels. Simple approaches may assign the position to the pixel with the highest energy deposition. More sophisticated algorithms use the ratio of signals in adjacent pixels to achieve sub-pixel spatial resolution.
- **Characterize with a Collimated Source:** To understand the extent of charge sharing in your detector, you can perform a scan with a finely collimated gamma-ray beam across adjacent pixels and the gap between them.<sup>[2]</sup> This allows you to map the charge sharing behavior and develop correction factors.
- **Review Detector Geometry:** The pixel pitch and inter-pixel gap size directly impact spatial resolution. Smaller pixel pitches can improve intrinsic spatial resolution, but may also increase the likelihood of charge sharing.<sup>[2]</sup> This trade-off should be considered in the context of your specific application.

## Frequently Asked Questions (FAQs)

Q1: What is charge sharing in a pixelated CZT detector?

A1: Charge sharing occurs when the charge cloud generated by a single photon interaction in the CZT crystal is collected by more than one pixel electrode.<sup>[11]</sup> This typically happens when the interaction occurs near the boundary between pixels.<sup>[1]</sup> The size of the electron cloud, influenced by diffusion and Coulomb repulsion as it drifts towards the anodes, can be larger than the pixel size, leading to the charge being shared.<sup>[6][12]</sup>

Q2: What are the main factors that influence the extent of charge sharing?

A2: Several factors influence charge sharing:

- **Pixel Geometry:** Smaller pixel sizes and larger inter-pixel gaps increase the probability of charge sharing.<sup>[2][7]</sup>
- **Photon Energy:** Higher energy photons can create larger initial charge clouds, increasing the likelihood of sharing.<sup>[10]</sup>

- **Detector Bias Voltage:** Higher bias voltages lead to a stronger electric field, which can reduce the size of the charge cloud and decrease the transit time, thereby reducing diffusion effects and charge sharing.[4]
- **Depth of Interaction (DOI):** Interactions occurring closer to the cathode will have a longer drift distance to the anode, allowing for more diffusion of the electron cloud and thus a higher probability of charge sharing.

Q3: How does charge sharing affect the performance of the detector?

A3: Charge sharing has several negative impacts on detector performance:

- **Degraded Energy Resolution:** Incomplete charge collection in shared events leads to a broadening of the photopeak and the formation of a low-energy tail in the energy spectrum. [1][11]
- **Reduced Detection Efficiency:** If the energy deposited in one or more of the sharing pixels is below the noise threshold, the event may be partially or completely lost, reducing the overall detection efficiency.[7]
- **Degraded Spatial Resolution:** When a single event is recorded across multiple pixels, it becomes more difficult to determine the precise location of the initial photon interaction, leading to blurring in images.[3]

Q4: What techniques can be used to mitigate charge sharing effects?

A4: Several techniques can be employed to address charge sharing:

- **Charge Sharing Addition (CSA):** This is a common correction technique where the signals from adjacent pixels that trigger within a short time window are summed together to reconstruct the full energy of the incident photon.[1][6]
- **Advanced Correction Algorithms:** More sophisticated algorithms can use the ratio of shared charges to determine the original interaction position with sub-pixel accuracy and apply more precise energy corrections.[13]

- **Detector Design:** The use of steering grids or specific pixel geometries can help to focus the charge onto a single pixel, reducing the likelihood of sharing.[11]
- **Optimized Detector Operation:** Applying the optimal bias voltage can help to minimize the size of the electron cloud and reduce charge sharing.[4]
- **Advanced Detector Materials:** Newer types of CZT, such as High-Flux capable CZT (HF-CZT), have shown improved charge collection properties, which can help to mitigate charge loss in shared events.[14][15]

## Data Presentation

Table 1: Impact of Inter-pixel Gap Size on Charge Sharing

Detector Sample	Pixel Pitch (mm)	Inter-pixel Gap (mm)	Percentage of Double Pixel Events	Percentage of Triple Pixel Events
REDLEN 1	1.72	0.1	~12%	-
REDLEN 3a	1.72	0.46	~30%	-
REDLEN 3b	1.72	0.76	28.9%	9.8%

Data synthesized from measurements on REDLEN detectors with a  $^{57}\text{Co}$  source.[7]

Table 2: Effect of Detector Bias on Charge Sharing

Bias Voltage (V)	Percentage of Shared Events
300	12%
800	9%

Data from a detector with a 0.1mm inter-pixel gap, irradiated with 122 keV photons.[4]

## Experimental Protocols

Protocol 1: Characterization of Charge Sharing using a Collimated Source

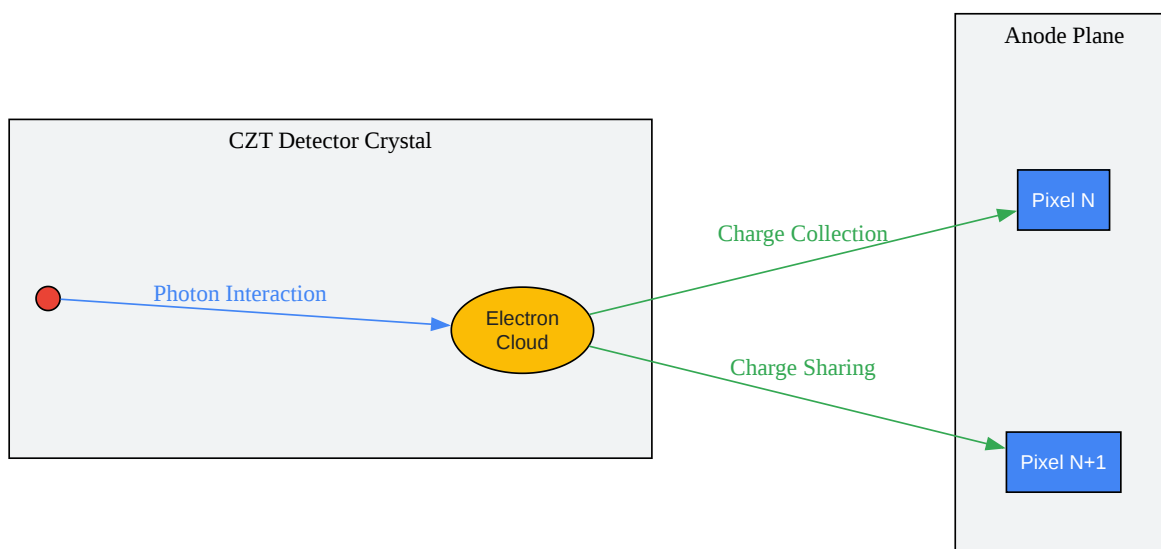
Objective: To map the charge sharing characteristics of a pixelated CZT detector by scanning a collimated gamma-ray beam across adjacent pixels.

Methodology:

- Setup:
  - Mount the CZT detector in a light-tight and electrically shielded box.[\[2\]](#)
  - Position a radioactive source (e.g.,  $^{57}\text{Co}$  for 122 keV gamma rays) with a collimator in front of the detector. The collimator should provide a beam spot significantly smaller than the pixel pitch.[\[2\]](#)
  - Place the detector setup on a 2D translation stage with micrometer precision.[\[2\]](#)
- Data Acquisition:
  - Connect the anode and cathode signals to low-noise preamplifiers and shaping amplifiers. [\[2\]](#)
  - Use a multi-channel data acquisition system to record the pulse height from the pixel of interest and its immediate neighbors simultaneously.
- Procedure:
  - Position the collimated beam at the center of a pixel.
  - Acquire an energy spectrum for a fixed amount of time.
  - Move the translation stage in small steps (e.g., 10-20  $\mu\text{m}$ ) across the pixel and the inter-pixel gap towards the adjacent pixel.[\[2\]](#)
  - Repeat the data acquisition at each step.
- Analysis:
  - For each position, analyze the number of single-pixel events and multi-pixel (shared) events.

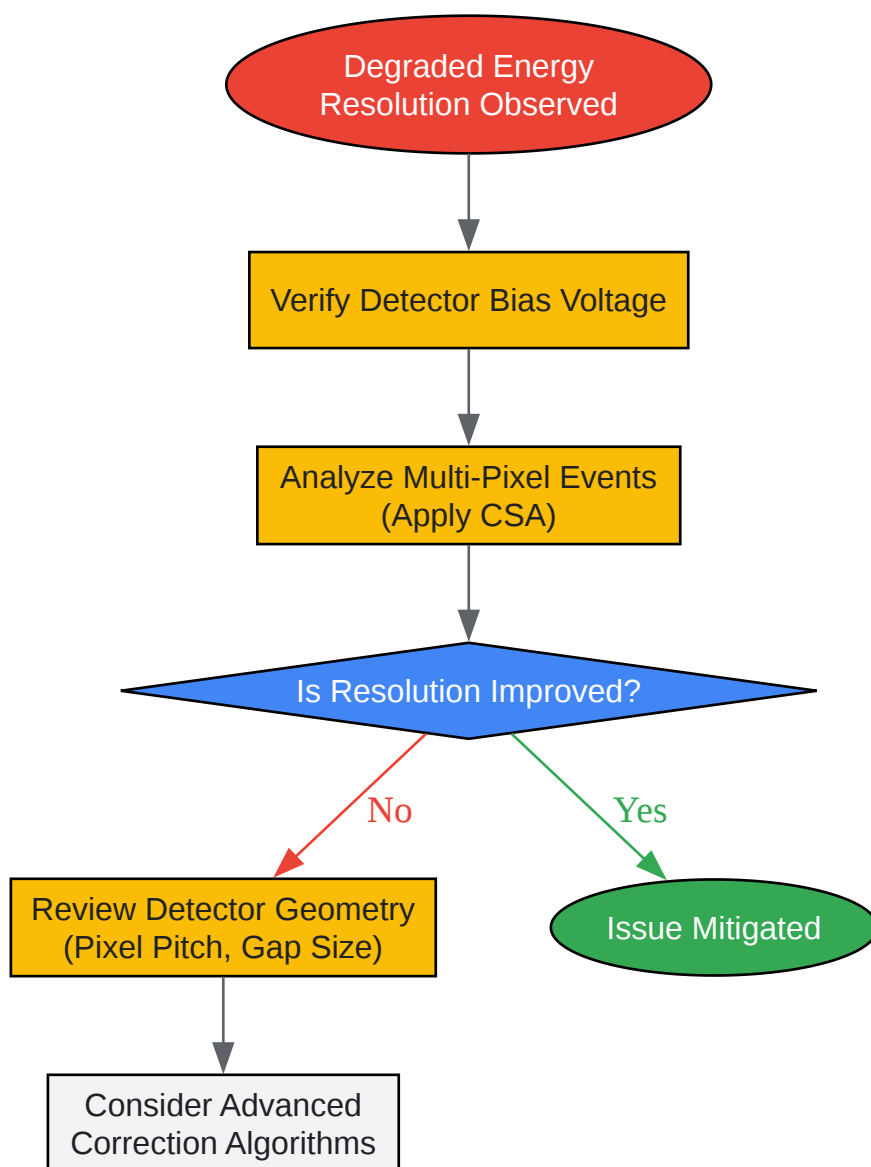
- Plot the ratio of shared events to total events as a function of the beam position. This will show a peak in the inter-pixel gap region.[2]
- Analyze the summed energy spectra for shared events to quantify any charge loss.

## Visualizations



[Click to download full resolution via product page](#)

Caption: Photon interaction in a CZT detector leading to charge sharing between adjacent pixels.



[Click to download full resolution via product page](#)

Caption: Troubleshooting workflow for addressing degraded energy resolution in CZT detectors.

### *Need Custom Synthesis?*

*BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.*

*Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).*

## References

- [1. Charge-Sharing Corrections \[ebruary.net\]](#)
- [2. arxiv.org \[arxiv.org\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- [5. Window-Based Energy Selecting X-ray Imaging and Charge Sharing in Cadmium Zinc Telluride Linear Array Detectors for Contaminant Detection \[mdpi.com\]](#)
- [6. Energy Recovery of Multiple Charge Sharing Events in Room Temperature Semiconductor Pixel Detectors - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [7. Measurements of charge sharing effects in pixilated CZT/CdTe detectors | IEEE Conference Publication | IEEE Xplore \[ieeexplore.ieee.org\]](#)
- [8. Measurements of charge sharing effects in pixilated CZT/CdTe detectors | IEEE Conference Publication | IEEE Xplore \[ieeexplore.ieee.org\]](#)
- [9. Energy Resolution and Charge Sharing Improvements in High-Flux CdZnTe Detectors | IEEE Conference Publication | IEEE Xplore \[ieeexplore.ieee.org\]](#)
- [10. Corrections for Fluorescence and Charge-Sharing Effects to Bremsstrahlung Spectra for a Hyperspectral Pixelated CZT X-Ray Detector | IEEE Journals & Magazine | IEEE Xplore \[ieeexplore.ieee.org\]](#)
- [11. cztlab.engin.umich.edu \[cztlab.engin.umich.edu\]](#)
- [12. scholars.unh.edu \[scholars.unh.edu\]](#)
- [13. researchgate.net \[researchgate.net\]](#)
- [14. mdpi.com \[mdpi.com\]](#)
- [15. mdpi.com \[mdpi.com\]](#)
- To cite this document: BenchChem. [Addressing charge sharing effects in pixelated CZT detectors.]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12663529/docs#addressing-charge-sharing-effects-in-pixelated-czt-detectors\]](https://www.benchchem.com/product/b12663529/docs#addressing-charge-sharing-effects-in-pixelated-czt-detectors)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)